

Application Note: In Situ Monitoring of Barium Benzoate Crystallization

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Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

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Introduction

Barium benzoate, the barium salt of benzoic acid, finds applications in various chemical syntheses and as a component in certain industrial formulations. The control of its crystallization process is crucial to ensure desired product attributes such as crystal size distribution (CSD), morphology, purity, and polymorphic form. Traditional offline methods for monitoring crystallization are often labor-intensive and may not provide a true representation of the process dynamics. Process Analytical Technology (PAT) offers a suite of in situ monitoring tools that enable real-time understanding and control of crystallization processes.

This application note provides a detailed protocol for the in situ monitoring of barium benzoate crystallization from an aqueous solution using a combination of Focused Beam Reflectance Measurement (FBRM), Particle Vision and Measurement (PVM), and Raman spectroscopy. These techniques provide real-time data on particle size and count, crystal morphology, and solute concentration, respectively, facilitating a comprehensive understanding and control of the crystallization process.

Physicochemical Properties of Barium Benzoate

A summary of the relevant physicochemical properties of barium benzoate is presented in Table 1. The notable increase in water solubility with temperature makes cooling crystallization a suitable method for obtaining crystalline barium benzoate from an aqueous solution.

Table 1: Physicochemical Properties of Barium Benzoate

Property	Value	Reference
CAS Number	533-00-6	[1]
Molecular Formula	C ₁₄ H ₁₀ BaO ₄	[1]
Molecular Weight	379.55 g/mol	[1]
Appearance	White powder	
Water Solubility	3.4 - 51.3 g/L at 20°C	[2][3][4]

In Situ Monitoring Techniques

A combination of PAT tools is recommended for a comprehensive understanding of the barium benzoate crystallization process.

- **Focused Beam Reflectance Measurement (FBRM):** This probe-based technique measures the chord length distribution (CLD) of particles in real-time, which is related to the crystal size distribution (CSD). It is highly sensitive to the onset of nucleation and can track changes in particle size and population throughout the crystallization process.[5][6]
- **Particle Vision and Measurement (PVM):** PVM is an in situ video microscopy tool that captures high-resolution images of crystals directly in the process vessel.[7] This allows for the qualitative and quantitative analysis of crystal morphology, agglomeration, and other particulate events.
- **In Situ Raman Spectroscopy:** This technique provides real-time information about the chemical composition of the solution. By monitoring specific Raman bands of barium benzoate in the solution, it is possible to track the solute concentration and determine the point of supersaturation and the rate of desupersaturation.[8][9]

Experimental Protocol: In Situ Monitoring of Barium Benzoate Cooling Crystallization

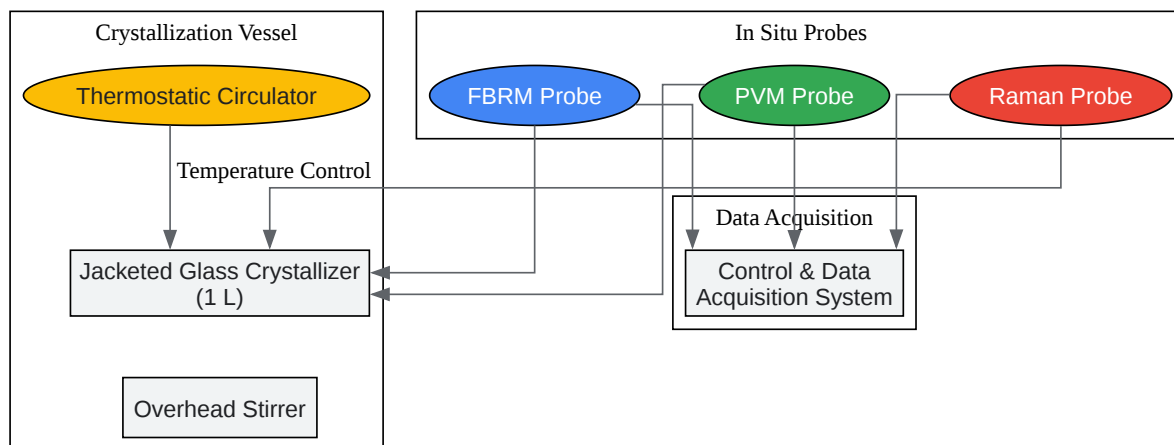
This protocol outlines a laboratory-scale cooling crystallization of barium benzoate with in situ monitoring.

Materials and Equipment

- Barium benzoate powder
- Distilled or deionized water
- Jacketed glass crystallizer (e.g., 1 L) with overhead stirrer
- Thermostatic circulator for temperature control
- FBRM probe
- PVM probe
- In situ Raman probe
- Control and data acquisition software for all PAT instruments

Experimental Setup

The experimental setup involves the integration of the PAT probes into the crystallizer.



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Caption: Experimental setup for in situ monitoring.

Procedure

- Preparation of Saturated Solution:
 - Add a known amount of barium benzoate to a calculated volume of distilled water in the crystallizer to create a saturated solution at an elevated temperature (e.g., 70°C). The solubility of barium benzoate in water increases with temperature.
 - Heat the mixture using the thermostatic circulator while stirring until all the barium benzoate has dissolved.
- Probe Insertion and System Equilibration:
 - Carefully insert the FBRM, PVM, and Raman probes into the solution. Ensure the probe windows are clean and fully submerged.

- Allow the system to equilibrate at the elevated temperature for a period of time (e.g., 30 minutes) to ensure a homogeneous solution and stable initial readings from the PAT instruments.
- Cooling Crystallization:
 - Initiate a controlled cooling profile using the thermostatic circulator. A linear cooling rate is often a good starting point (e.g., 0.5°C/min).
 - Continuously record data from the FBRM, PVM, and Raman probes throughout the cooling process.
- Isothermal Hold and Post-Crystallization Analysis:
 - Once the final temperature is reached (e.g., 20°C), hold the temperature constant for a period to allow the system to reach equilibrium.
 - Continue to monitor with the PAT tools until the readings stabilize, indicating the end of the crystallization process.
 - After the experiment, the crystalline product can be filtered, dried, and characterized using offline methods (e.g., XRD, SEM, DSC) to correlate with the in situ data.

Data Presentation and Analysis

The data collected from the PAT instruments should be compiled and analyzed to understand the crystallization process.

Table 2: Example Data from In Situ Monitoring of Barium Benzoate Crystallization

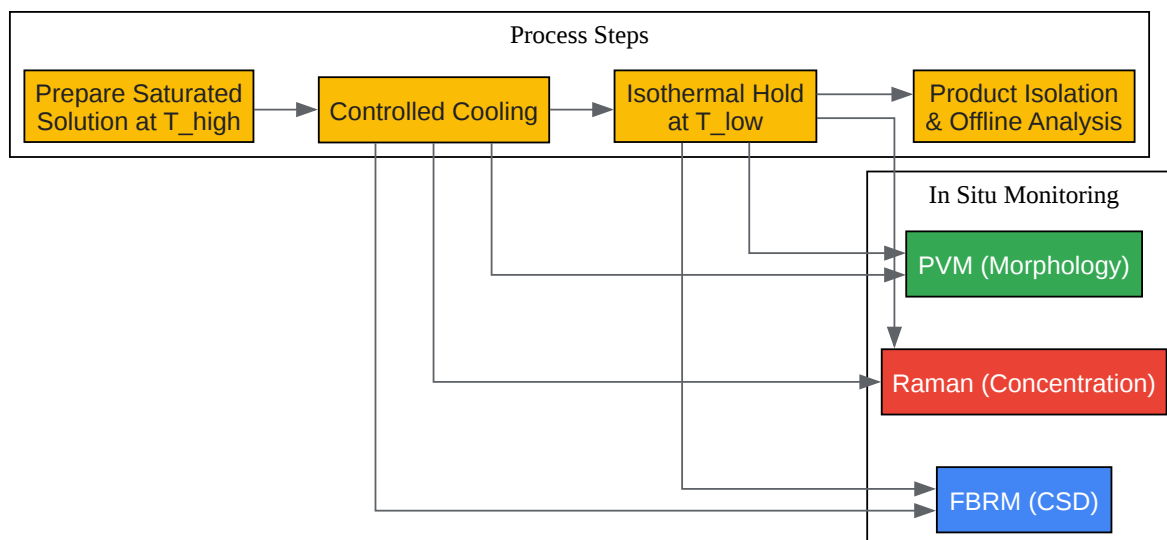
Time (min)	Temperature (°C)	FBRM Total Counts	FBRM Mean Chord Length (µm)	PVM Crystal Count	Raman Solute Concentration (g/L)
0	70.0	0	0	0	50.0
20	60.0	0	0	0	50.0
40	50.0	1500	25	50	45.2
60	40.0	8000	80	300	30.5
80	30.0	15000	150	800	15.8
100	20.0	20000	200	1200	5.1
120	20.0	20500	205	1250	4.9

Table 3: Example Crystal Morphology Analysis from PVM Images

Time (min)	Predominant Crystal Habit	Aspect Ratio (Mean ± SD)	Observations
45	Needles	5.2 ± 1.1	Initial nucleation of fine needles.
75	Prisms	3.5 ± 0.8	Growth of prismatic crystals.
105	Agglomerated Prisms	N/A	Significant agglomeration observed.

Visualization of the Crystallization Workflow

The overall workflow for the in situ monitoring of barium benzoate crystallization can be visualized as follows:

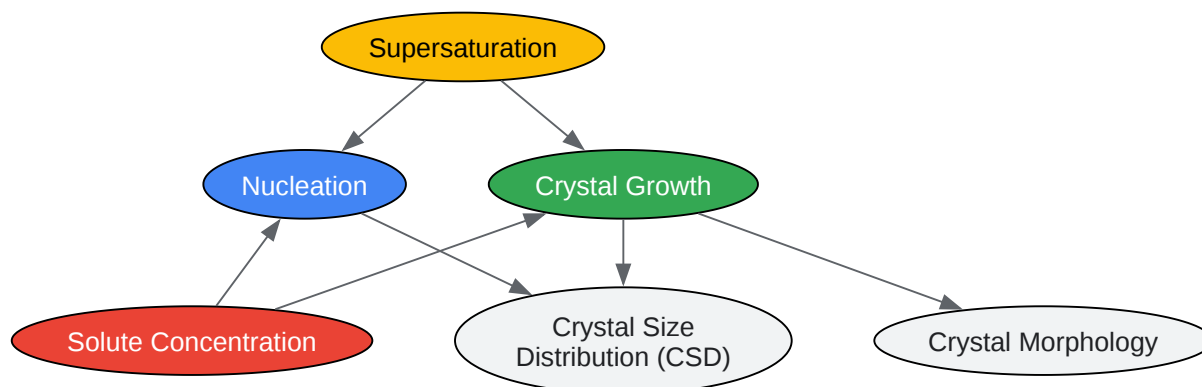


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Caption: In situ crystallization monitoring workflow.

Logical Relationships in Crystallization Monitoring

The interplay between the measured parameters provides a deeper understanding of the crystallization process.



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Caption: Interdependencies in crystallization.

Conclusion

The application of in situ monitoring tools such as FBRM, PVM, and Raman spectroscopy provides a powerful methodology for the real-time analysis of barium benzoate crystallization. This approach enables a detailed understanding of nucleation, crystal growth, and morphology evolution. The data-rich environment created by these PAT tools facilitates the development of robust and reproducible crystallization processes, leading to improved product quality and consistency. The protocols and data presentation formats outlined in this application note serve as a comprehensive guide for researchers and scientists working on the crystallization of barium benzoate and other similar organic salts.

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